

Disperse Orange 30: An In-depth Technical Guide to its Environmental Profile

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Compound of Interest

Compound Name: Disperse Orange 30

CAS No.: 39328-03-5

Cat. No.: B15552613

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Abstract

Disperse Orange 30 is a monoazo disperse dye used extensively in the textile industry for coloring synthetic fibers such as polyester and nylon. Due to its chemical stability and low water solubility, it has the potential to persist in the environment, raising concerns about its role as a contaminant. This technical guide provides a comprehensive overview of the available scientific data on **Disperse Orange 30**, including its physicochemical properties, environmental fate, ecotoxicity, and potential human health effects. Detailed experimental protocols for its analysis and degradation are presented, along with diagrams of key biological pathways and experimental workflows to support further research in this area.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Disperse Orange 30** is essential for predicting its environmental behavior and fate. The following table summarizes key quantitative data.

Property	Value	Reference
Chemical Name	3-[[2-(acetyloxy)ethyl][4-[(2,6-dichloro-4-nitrophenyl)azo]phenyl]amino]propanenitrile	[1]
CAS Number	12223-23-3	[2][3]
Molecular Formula	C ₁₉ H ₁₇ Cl ₂ N ₅ O ₄	[2][3]
Molecular Weight	450.27 g/mol	[2]
Appearance	Orange/Brown powder	[2]
Boiling Point	645 °C at 760 mmHg	[3]
Density	1.38 g/cm ³	[3]
Vapor Pressure	1.59 x 10 ⁻¹⁶ mmHg at 25°C	[3]
LogP (Octanol-Water Partition Coefficient)	6.12	[3]

Environmental Fate and Degradation

Disperse Orange 30 is released into the environment primarily through industrial wastewater from textile dyeing processes.[1] Its low water solubility and high octanol-water partition coefficient suggest a tendency to partition from water into sediment and sludge.[1]

Abiotic Degradation

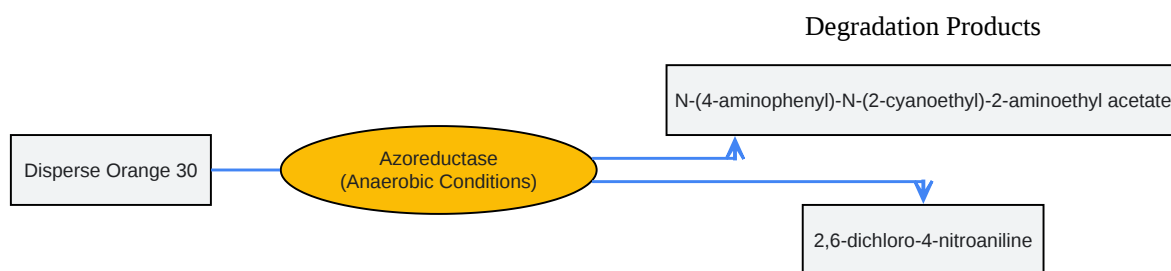
Due to its chemical structure, **Disperse Orange 30** is resistant to aerobic biodegradation.[1] Hydrolysis is not considered a significant degradation pathway.

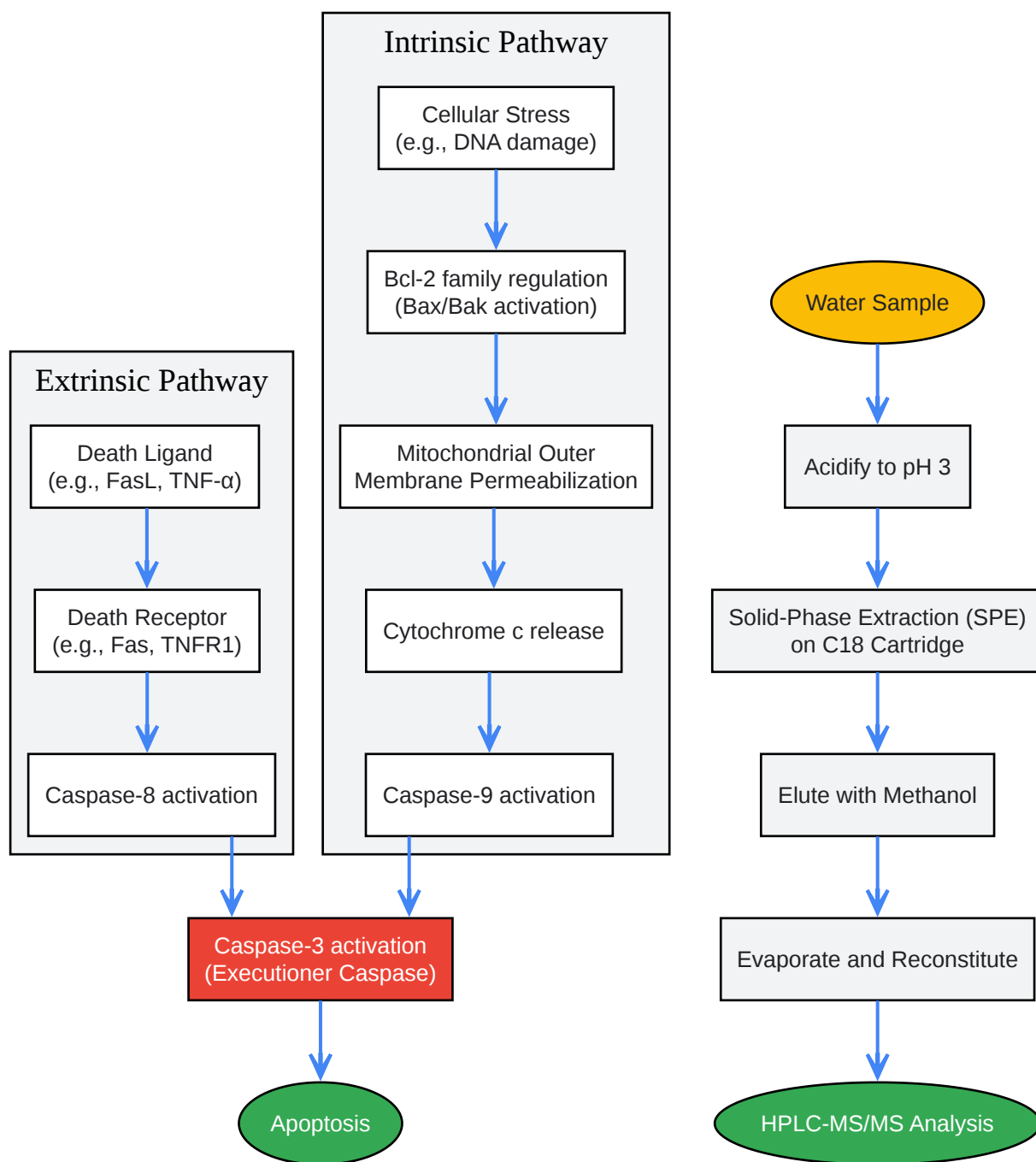
Biotic Degradation

Under anaerobic conditions, the primary degradation pathway for **Disperse Orange 30**, like other azo dyes, is the reductive cleavage of the azo bond (-N=N-). This process is microbially mediated by azoreductase enzymes, which are produced by a variety of bacteria. The cleavage

of the azo bond results in the formation of aromatic amines, which may be more mobile and potentially more toxic than the parent dye molecule.

A proposed degradation pathway for **Disperse Orange 30**, based on the known mechanisms of azoreductases, is presented below.





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References

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